

Dehydroborapetoside B: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dehydroborapetoside B*

Cat. No.: *B1163894*

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An In-depth Examination of the Chemical Structure, Properties, and Biological Landscape of a Clerodane Diterpenoid from *Tinospora crispa*

Introduction

Dehydroborapetoside B is a naturally occurring clerodane diterpenoid isolated from the stems of *Tinospora crispa*, a plant with a long history of use in traditional medicine throughout Southeast Asia.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Dehydroborapetoside B**, tailored for researchers, scientists, and professionals in the field of drug development. The information presented herein is compiled from available scientific literature and chemical databases, offering a foundational resource for further investigation and potential therapeutic application of this compound.

Chemical Structure and Properties

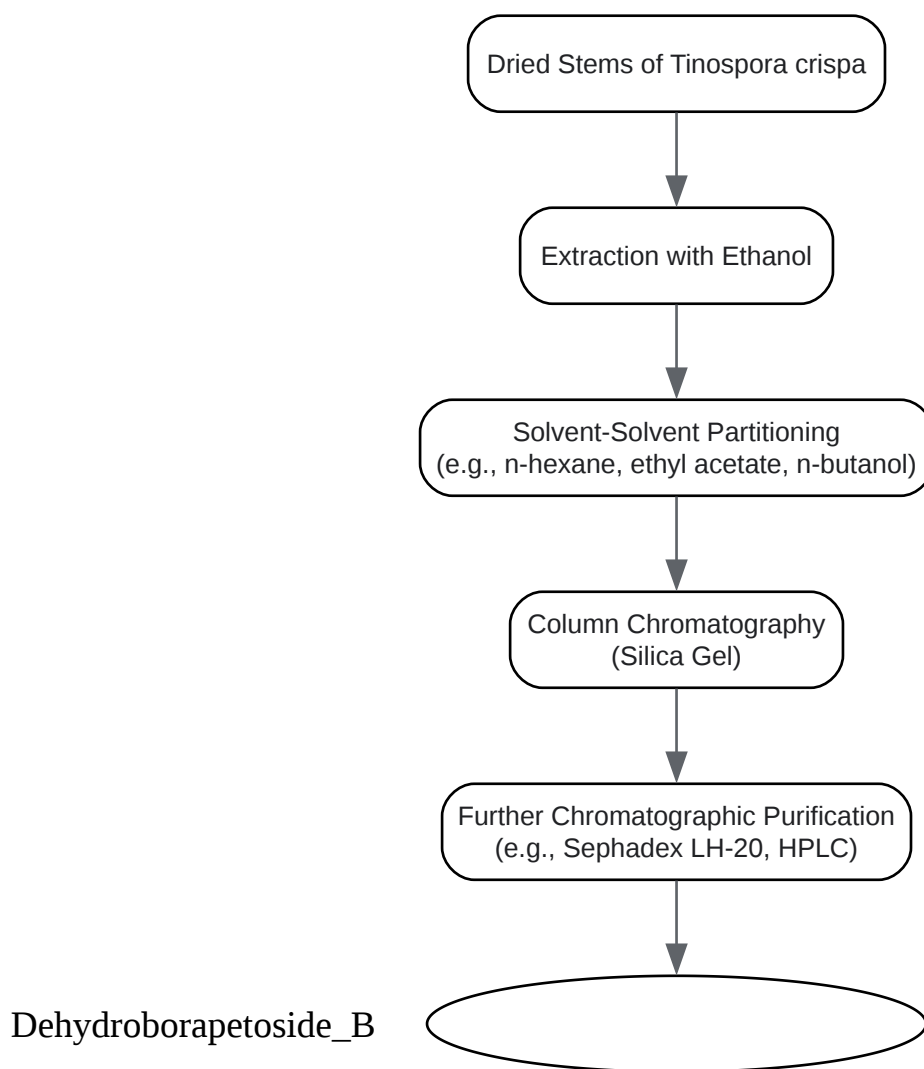
Dehydroborapetoside B is a complex diterpenoid glycoside characterized by a clerodane skeleton. Its chemical identity is established by its unique molecular formula and structure, which has been elucidated through spectroscopic analysis.

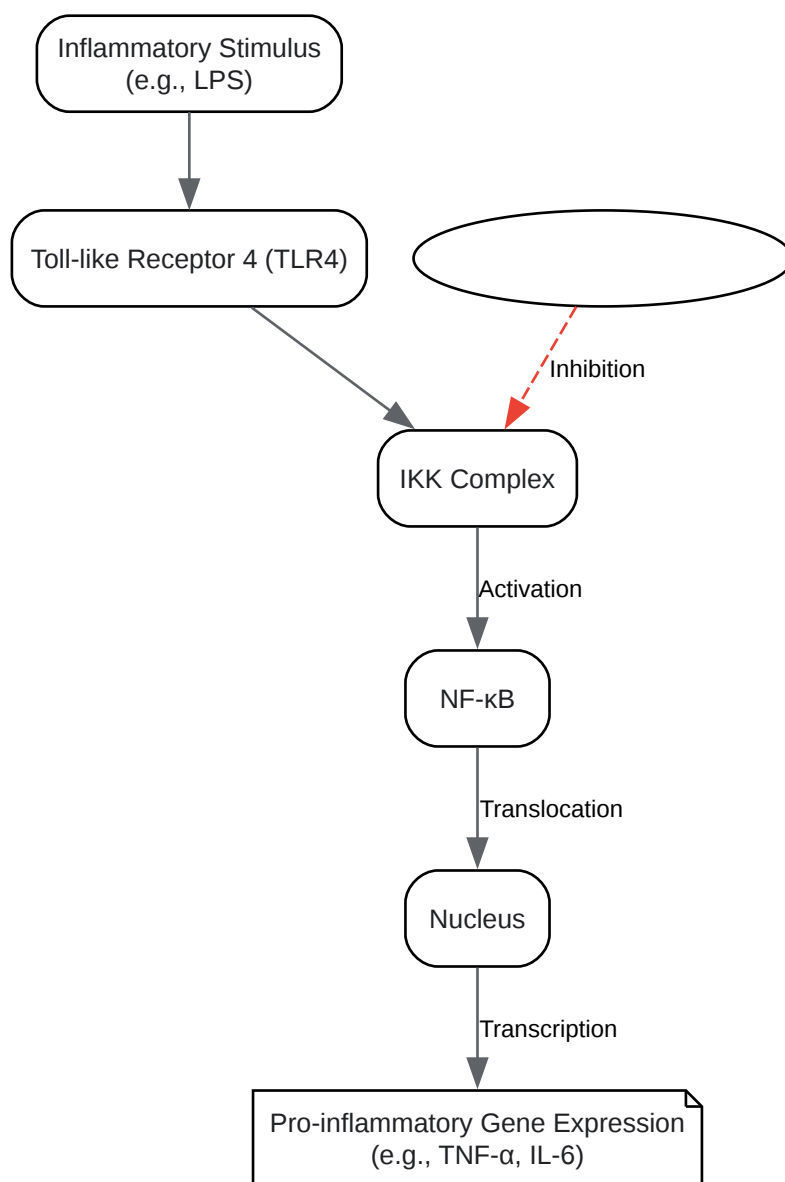
Table 1: Physicochemical Properties of **Dehydroborapetoside B**

Property	Value	Source
CAS Number	1221178-16-0	[1]
Molecular Formula	C ₂₇ H ₃₄ O ₁₂	[1]
Molecular Weight	550.55 g/mol	[1]
Class	Clerodane Diterpenoid	[1]
Source Organism	Tinospora crispa	[1]

2D Chemical Structure

The two-dimensional structure of **Dehydroborapetoside B**, generated from its SMILES (Simplified Molecular Input Line Entry System) notation, illustrates the intricate arrangement of its atoms and functional groups.





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References

- 1. Clrodane Diterpenoids with Anti-hyperglycemic Activity from *Tinospora crispa* - PMC [pmc.ncbi.nlm.nih.gov]

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